

Opal Blue SS concentration optimization

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Compound Focus: Opal Blue SS

CAS No.: 2152-64-9

Cat. No.: S566481

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Opal Blue SS: Fundamental Information

Opal Blue SS, also known as Spirit Blue, is a chemical compound with the formula $C_{37}H_{30}ClN_3$ and a molar mass of $552.12 \text{ g}\cdot\text{mol}^{-1}$ [1]. Its primary documented application in research is as a histochemical indicator in agar plates for detecting **lipase activity in microorganisms** [1].

The table below summarizes its key identifiers:

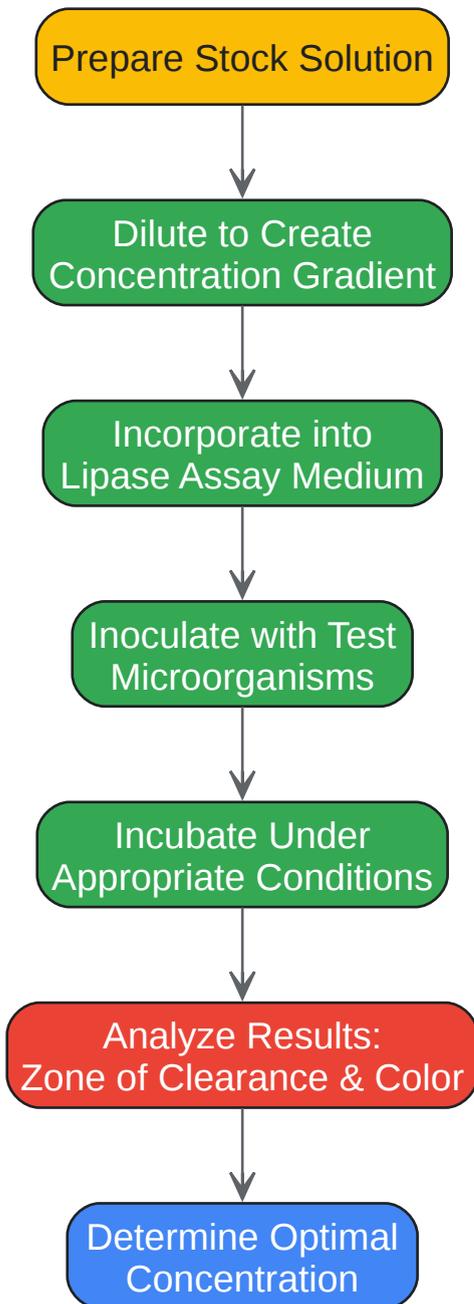
Property	Description
IUPAC Name	4-[(4-anilinophenyl)-(4-phenyliminocyclohexa-2,5-dien-1-ylidene)methyl]-N-phenylaniline hydrochloride [1]
CAS Number	2152-64-9 [1] [2]
Common Synonyms	Spirit blue, Opal Blue SS, Solvent Blue 23 monohydrochloride [1]
Category	Solvent Dye [2]

Concentration Optimization & Experimental Protocol

Since direct data on concentration optimization was not available in the search results, the following is a generalized protocol and framework. You will need to determine the optimal values through experimental titration.

Suggested Experimental Workflow for Optimization

The diagram below outlines the systematic process for optimizing **Opal Blue SS** concentration and testing lipase activity.



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Key Factors for Optimization

When designing your optimization experiments, consider the following variables, which often require iterative testing to find the right balance:

- **Dye Concentration Range:** Start with a broad range (e.g., 0.01% to 0.1% w/v) and narrow it down based on results [1].
- **Solvent Compatibility:** Ensure the solvent used for the stock solution (e.g., ethanol, acetone) is compatible with your assay medium and does not inhibit enzyme activity.
- **Incubation Conditions:** The optimal dye concentration might depend on the incubation temperature and duration specific to your test organisms.
- **Signal-to-Noise Ratio:** The concentration must be high enough to provide a clear visible change (e.g., a zone of clearance around colonies for lipase), but not so high that it masks weak positive reactions.

Frequently Asked Questions (FAQs)

Q1: What is the specific application of Opal Blue SS in microbiology? A1: It is primarily used as a visual indicator in Spirit Blue Agar to detect microbial lipase activity. Lipase-producing organisms create a visible zone of clearance or a change in the dye's color [1].

Q2: Where can I procure Opal Blue SS? A2: The dye is available from chemical suppliers specializing in research products. The CAS Number 2152-64-9 is the most reliable identifier for ordering [2].

Q3: The expected result is not visible in my assay. What should I troubleshoot? A3:

- Verify the dye has been properly dissolved and uniformly mixed into the medium.
- Confirm that your test organism is a known lipase producer to validate the assay setup.
- Systematically test a wider range of dye concentrations, as the current concentration might be suboptimal for your specific experimental conditions.

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References

1. Spirit blue - Wikipedia [en.m.wikipedia.org]
2. CAS 2152-64-9 OPAL - Alfa Chemistry BLUE SS [alfa-chemistry.com]

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